

# Comparative Efficacy of Amisulbrom and Cyazofamid for Controlling Downy Mildew

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## Compound of Interest

Compound Name: Amisulbrom

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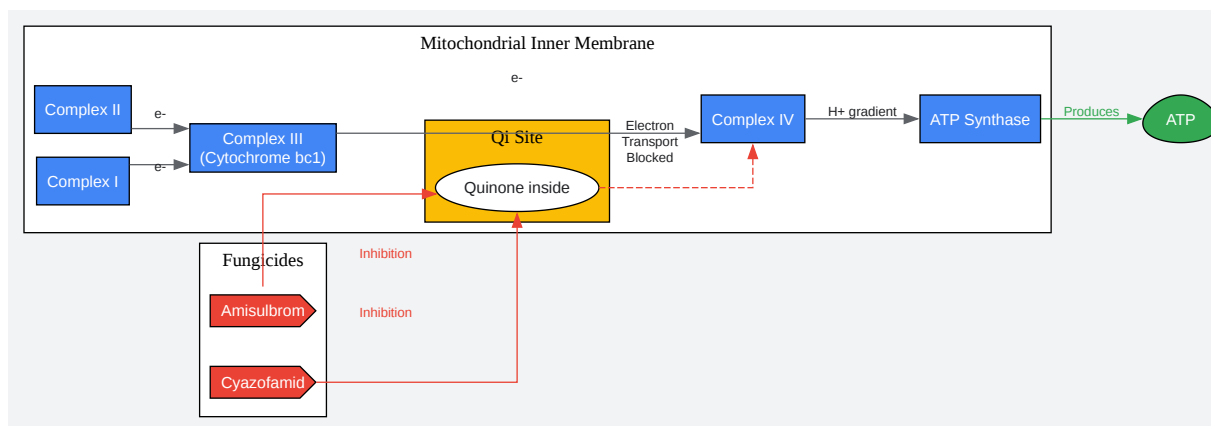
A Guide for Researchers and Plant Protection Professionals

This guide provides a comprehensive comparison of the fungicides **Amisulbrom** and Cyazofamid, focusing on their efficacy in controlling various downy mildew species. This analysis is based on available experimental data and is intended for researchers, scientists, and professionals involved in crop protection and fungicide development.

## Overview and Mechanism of Action

Both **Amisulbrom** and Cyazofamid belong to the Quinone inside Inhibitors (Qil) group of fungicides, as classified by the Fungicide Resistance Action Committee (FRAC).[1] Their mode of action is the inhibition of mitochondrial respiration in oomycete pathogens.[2][3] Specifically, they target Complex III (the cytochrome bc1 complex) of the mitochondrial respiratory chain, binding to the Qi site.[1][4][5] This disruption of the electron transport chain effectively halts ATP production, leading to the death of the pathogen.[5] Due to this specific target site, both fungicides are highly effective against oomycete diseases like downy mildew and late blight.[1][3][4]

It is important to note that while they share a common mode of action, there is no cross-resistance reported with other fungicide groups.[6] This makes them valuable tools in resistance management programs.[7]



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Caption: Mechanism of action of **Amisulbrom** and Cyazofamid.

## Comparative Efficacy Data

The following tables summarize available data on the efficacy of **Amisulbrom** and Cyazofamid against downy mildew on various crops. Direct comparative studies are limited; therefore, data from separate trials are presented.

Table 1: Efficacy of **Amisulbrom** against Grapevine Downy Mildew (*Plasmopara viticola*)

Application Rate	Disease Incidence (%)	Disease Severity (%)	Yield ( kg/vine )	Reference
375 ml/ha	0.00 - 18.19	Not Reported	19.07 - 19.68	[8]
Untreated Control	8.43 - 59.56	Not Reported	8.43 - 14.59	[8]

Table 2: Efficacy of Cyazofamid against Greenhouse Cucumber Downy Mildew (*Pseudoperonospora cubensis*)

Application Rate	Disease Control (%)	Reference
0.2 ml/1000L	40.91	[9]
0.3 ml/1000L	68.48	[9]
0.4 ml/1000L	75.77	[9]
Untreated Control	0	[9]

Table 3: Comparative Efficacy of Cyazofamid Formulations against Cucumber Downy Mildew

Treatment (Application Rate)	Disease Control (%) - Yazd	Disease Control (%) - Varamin	Reference
Cyazofamid (Ranman® SC 10%) 1.5 ml/L	87.4	82.9	[10]
Cyazofamid (Ranman® SC 40%)	87.3	71.8	[10]
Untreated Control	0	0	[10]

Table 4: Efficacy of a Cyazofamid-Cymoxanil Mixture against Onion Downy Mildew (*Peronospora destructor*)

Treatment	Disease Severity (%)	Efficacy (%)	Reference
Cyazofamid- cymoxanil	10.50	83.93	[11]
Untreated Control	Not Reported	0	[11]

## Experimental Protocols

Detailed methodologies are crucial for interpreting efficacy data. The following sections outline the experimental designs from the cited studies.

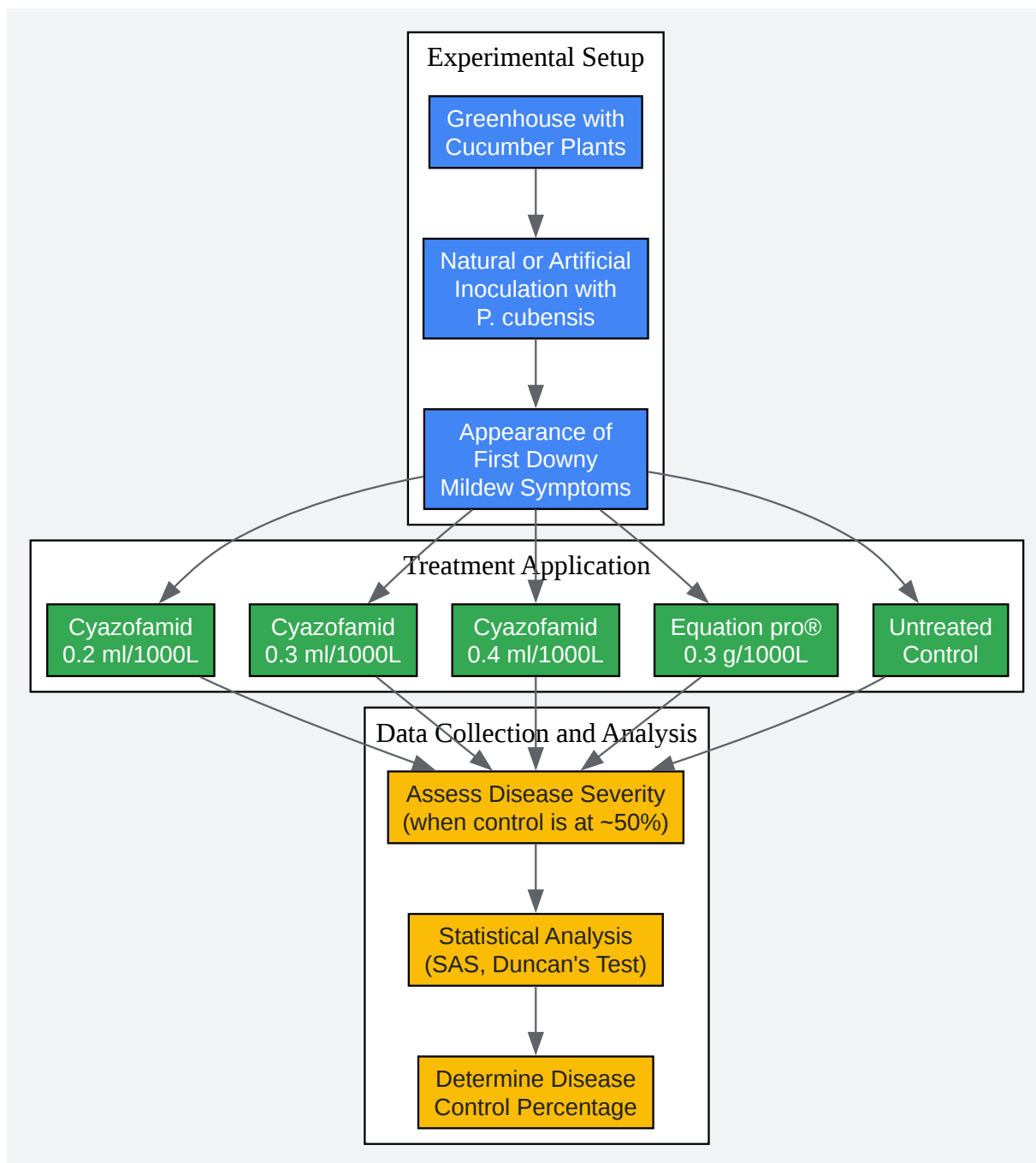
### In Vitro and In Vivo Evaluation of Amisulbrom on Grapevine Downy Mildew

- Objective: To evaluate the efficacy of **Amisulbrom** 20% SC against *Plasmopara viticola*.
- In Vitro Assay: A leaf disc biological assay was conducted to determine the EC50 value of **Amisulbrom**.[\[8\]](#)
- Field Trials:
  - Locations: Bedag, Sangli district and Dhondgavanwadi, Nashik district, Maharashtra, India.
  - Crop: Grapes.
  - Experimental Design: Not specified.
  - Treatments: **Amisulbrom** at 375 ml/ha was compared to an untreated control.
  - Application: Foliar sprays were applied.
  - Data Collection: Disease incidence (PDI) and harvestable yield were recorded.[\[8\]](#)

### Efficacy of Cyazofamid on Greenhouse Cucumber Downy Mildew

- Objective: To assess the efficacy of Cyazofamid (Ranman® SC 400) for the control of *Pseudoperonospora cubensis*.
- Locations: Three locations in Yazd province, Iran, with a history of infection.
- Experimental Design: In situ assays with 5 treatments and four replications.

- Treatments:
  - Cyazofamid at 0.2, 0.3, and 0.4 ml/1000L.
  - Equation pro® (WDG 52.5%) at 0.3 g/1000L.
  - Untreated control.
- Application: Fungicides were applied when the first symptoms of the disease were observed.
- Data Collection: Disease severity was assessed when the disease percentage in the control treatment reached approximately 50%.[\[9\]](#)



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Caption: Experimental workflow for Cyazofamid efficacy testing.

## Summary and Conclusion

Both **Amisulbrom** and Cyazofamid are effective fungicides for the control of downy mildew, operating through the inhibition of mitochondrial respiration in the target pathogens. The available data indicates that both active ingredients provide significant control of downy mildew on various crops.

- **Amisulbrom** has demonstrated excellent control of grapevine downy mildew, significantly reducing disease incidence and increasing yield.[8] It is noted for its preventative properties, inhibiting zoospore motility and germination.[12]
- Cyazofamid has shown high efficacy against cucumber downy mildew, with disease control increasing with the application rate.[9] It is also effective against onion downy mildew when used in combination with other fungicides.[11] Cyazofamid is recognized for its protective action and rainfastness.[6]

**Limitations:** A direct, side-by-side comparison of the efficacy of **Amisulbrom** and Cyazofamid under identical experimental conditions is not readily available in the reviewed literature. The provided data is from separate studies on different crops and under varying environmental conditions.

**Future Research:** To provide a definitive comparative assessment, future research should focus on conducting head-to-head field trials of **Amisulbrom** and Cyazofamid on the same host plant species, under controlled and varied environmental pressures. Such studies should include a comprehensive evaluation of disease incidence, severity, and yield effects, as well as an analysis of their performance within integrated pest management and resistance management programs.

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